In-Depth Technical Guide: PHA-680626 for Neuroblastoma Research

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Compound of Interest

Compound Name:	*PHA-680626*
Cat. No.:	*B1684434*

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This technical guide provides a comprehensive overview of the Aurora kinase inhibitor, **PHA-680626**, as a potential therapeutic agent for neuroblastoma. It details its mechanism of action, summarizes key quantitative data, provides detailed experimental protocols, and visualizes critical pathways and workflows.

Core Concepts: Mechanism of Action of PHA-680626 in Neuroblastoma

Neuroblastoma is a pediatric cancer often characterized by the amplification of the MYCN gene, which encodes the N-Myc transcription factor.[1] High levels of N-Myc are critical for tumor progression and are associated with a poor prognosis.[1] The stability of the N-Myc protein is regulated by Aurora A kinase (AURKA), which is also frequently overexpressed in neuroblastoma.[1] AURKA binds to N-Myc, protecting it from proteasomal degradation.[1]

PHA-680626 is a potent small molecule inhibitor of Aurora A kinase.[1][2] Unlike purely ATP-competitive inhibitors, **PHA-680626** acts as an amphosteric inhibitor.[1] It not only binds to the ATP-binding pocket but also induces a conformational change in the activation loop of AURKA.

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[1] This conformational change is critical as it prevents the binding of N-Myc to AURKA.[1] By disrupting the AURKA/N-Myc complex, **PHA-680626** effectively destabilizes N-Myc, leading to its degradation and subsequently impairing the viability of neuroblastoma cells that are dependent on high N-Myc levels.[2]

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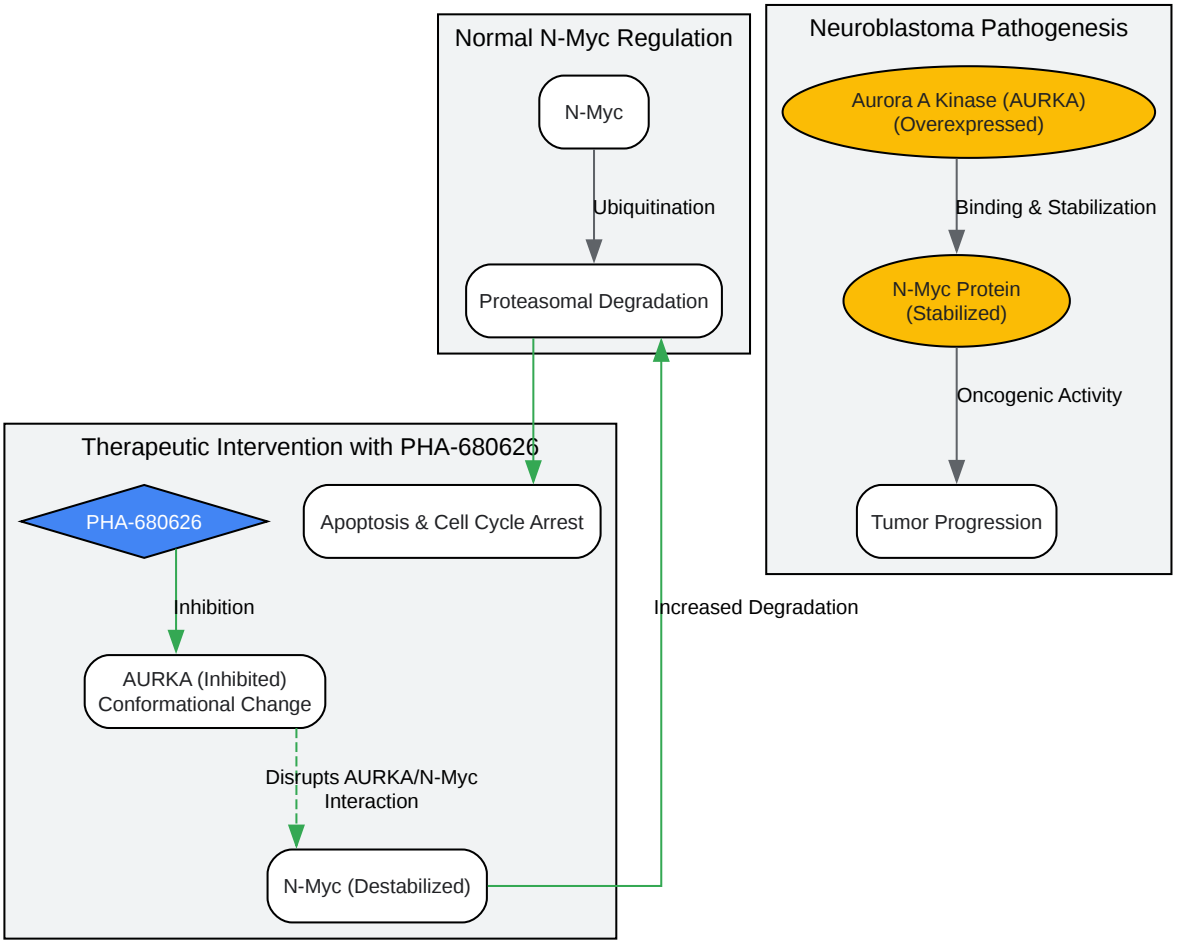

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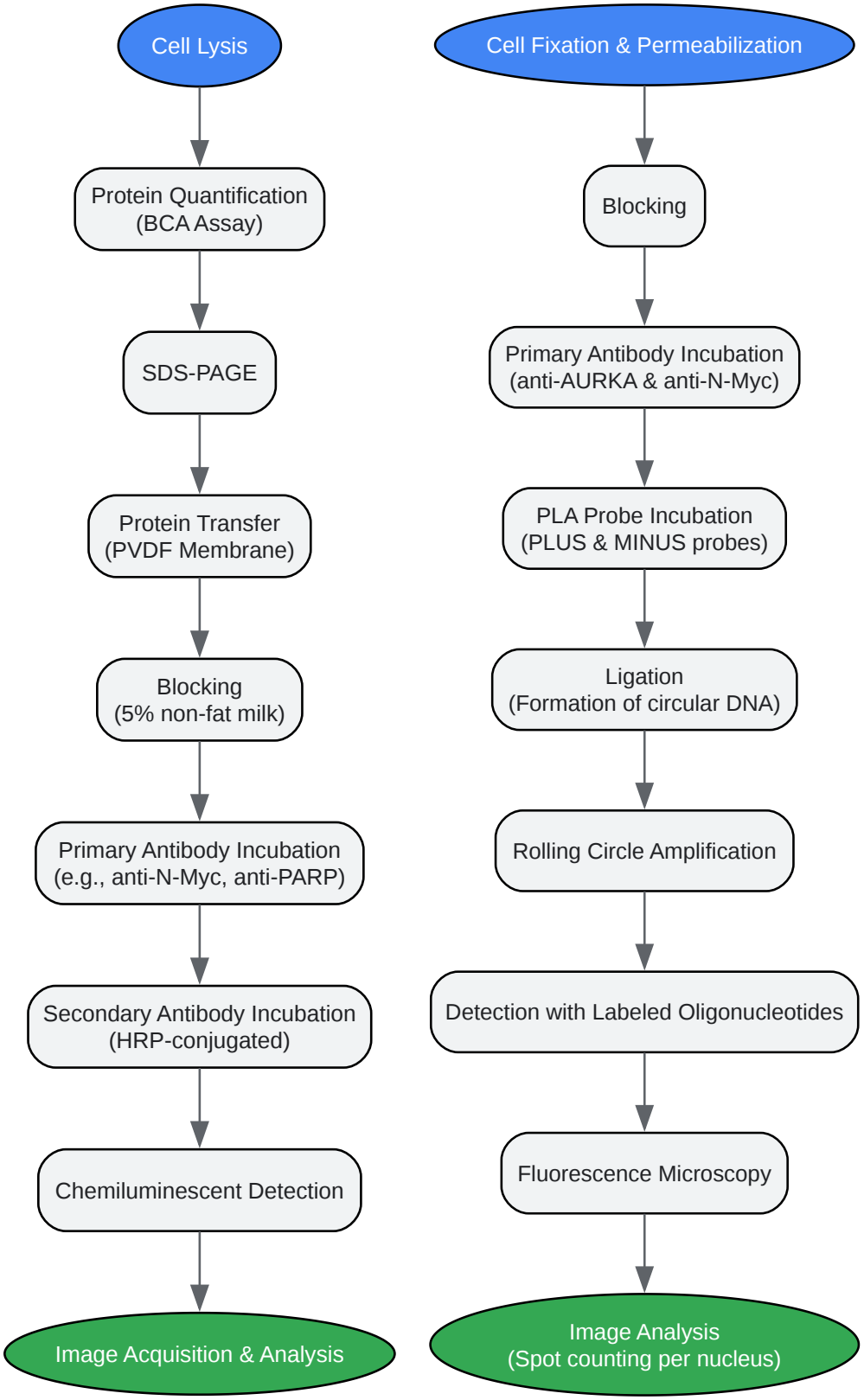

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References

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- 2. bpsbioscience.com [bpsbioscience.com]
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